

Correlating [11C]GSK931145 Binding with Functional Outcomes: A Comparative Guide

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Compound of Interest

Compound Name: GSK931145

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This guide provides an objective comparison of [11C]**GSK931145**, a positron emission tomography (PET) radioligand for the Glycine Transporter Type 1 (GlyT-1), with other imaging alternatives. It summarizes the available experimental data on its binding characteristics and explores the correlation with functional outcomes, primarily in the context of schizophrenia.

Introduction

The Glycine Transporter Type 1 (GlyT-1) is a key regulator of glycine levels in the synaptic cleft. Glycine acts as a co-agonist at the N-methyl-D-aspartate (NMDA) receptor, and enhancing NMDA receptor function through GlyT-1 inhibition is a promising therapeutic strategy for treating the negative and cognitive symptoms of schizophrenia.[1][2] PET imaging with ligands like [11C]**GSK931145** allows for the in vivo quantification of GlyT-1 availability and can be used to assess the target engagement of GlyT-1 inhibitors.[3] This guide will delve into the performance of [11C]**GSK931145**, compare it with other GlyT-1 PET tracers, and examine the available evidence linking GlyT-1 occupancy with functional outcomes in clinical trials.

Data Presentation: Comparison of GlyT-1 PET Radioligands

The selection of a PET radioligand is critical for the successful evaluation of novel therapeutics. The following table provides a comparative summary of key quantitative parameters for [11C]GSK931145 and its main alternatives.

Parameter	[11C]GSK931145	[18F]MK-6577	[11C]RO5013853
Binding Potential (BPND)	1.5 - 3 in midbrain, thalamus, and cerebellum[4]	Higher specific binding signal than [11C]GSK931145	Larger specific signal than [11C]GSK931145
Test-Retest Variability	Poor (29-38% for VT), improved with pseudo-reference tissue model (16-23% for BPND)[4]	Not explicitly stated, but generally considered to have better counting statistics due to 18F label	Remarkably higher test-retest reliability than [11C]GSK931145
Kinetics	Reversible kinetics[5]	Faster kinetics than [11C]GSK931145	Described by a 2-tissue compartment model[3]
Brain Penetration	Good brain penetration[5]	Good brain uptake[3]	Acceptable uptake in the baboon brain[3]
Metabolism	~30% intact radioligand in baboon arterial plasma at 1 hour post-injection	Information not readily available	Forms a single, more polar radiolabeled metabolite in baboons[3]
EC50 of GlyT-1 Inhibitor (GSK1018921)	45.7 ng/mL in humans[4]	N/A	N/A

Correlating GlyT-1 Occupancy with Functional Outcomes

Direct correlation studies linking [11C]**GSK931145** binding to functional outcomes in patient populations are limited in the published literature. However, by examining clinical trials of GlyT-1 inhibitors where target occupancy was estimated (often through separate PET studies or preclinical data), we can infer the relationship between transporter blockade and clinical effects.

The GlyT-1 inhibitor bitopertin (RG1678) has been the most extensively studied in this context. A proof-of-concept Phase II study showed that bitopertin treatment was associated with a significant reduction in negative symptoms in patients with schizophrenia.[6][7] Optimal efficacy was observed at low to medium levels of GlyT-1 occupancy.[6] However, subsequent Phase III trials with bitopertin failed to meet their primary endpoints, showing no significant benefit over placebo for negative symptoms.[8]

Another GlyT-1 inhibitor, PF-03463275, was studied in combination with cognitive training in patients with schizophrenia. While the drug was well-tolerated and achieved high levels of GlyT-1 occupancy as measured by [18F]-MK-6577 PET, it did not lead to greater improvements in cognitive impairment compared to cognitive training alone.[9] However, in a separate study, PF-03463275 was shown to enhance long-term potentiation (LTP), a measure of neuroplasticity, in schizophrenia patients, with peak effects at approximately 75% GlyT-1 occupancy.[10]

The following table summarizes the findings from key clinical trials of GlyT-1 inhibitors.

GlyT-1 Inhibitor	Phase	Primary Outcome Measure	Key Findings
Bitopertin (RG1678)	II	Change in PANSS Negative Factor Score	Significant reduction in negative symptoms at 10mg and 30mg doses. [6] [7]
III	Change in PANSS Negative Factor Score	No significant improvement compared to placebo. [8]	
PF-03463275	II	Change in MATRICS Consensus Cognitive Battery (MCCB)	No significant improvement in cognitive impairment associated with schizophrenia when combined with cognitive training. [9]
II	Long-Term Potentiation (LTP)	Enhanced neuroplasticity in schizophrenia patients, with an inverted U-shaped dose-response. [10]	
Iclepertin (BI 425809)	II	Change in MCCB Composite Score	Improved cognition at 10mg and 25mg doses in a Phase II schizophrenia trial. [11]

Experimental Protocols

[11C]GSK931145 PET Imaging Protocol (Human)

This is a generalized protocol based on published studies.[\[4\]](#)[\[12\]](#)

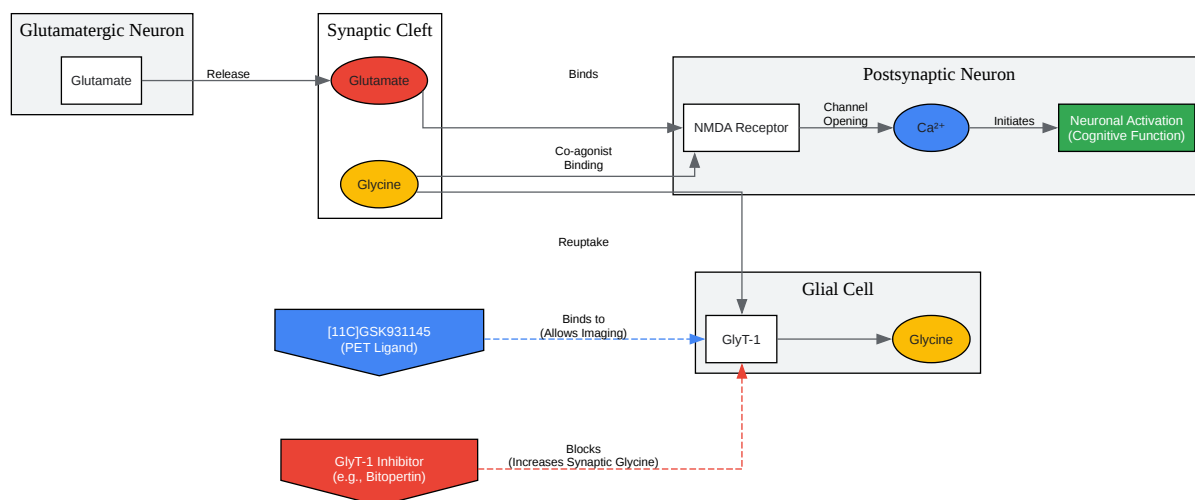
- Subject Preparation:

- Subjects fast for at least 4 hours prior to the scan.
- An intravenous catheter is inserted for radiotracer injection and another for arterial blood sampling (if required for full kinetic modeling).
- Radiotracer Administration:
 - A bolus injection of [11C]**GSK931145** is administered intravenously.
- PET Scan Acquisition:
 - Dynamic PET scans are acquired for 90-120 minutes.
 - A transmission scan is performed for attenuation correction.
- Blood Sampling (for Arterial Input Function):
 - Arterial blood samples are collected frequently in the initial minutes after injection and then at decreasing intervals throughout the scan.
 - Samples are analyzed for whole blood and plasma radioactivity, and for the fraction of parent radiotracer versus metabolites.
- Data Analysis:
 - PET data are reconstructed and corrected for attenuation, scatter, and radioactive decay.
 - Time-activity curves are generated for various brain regions of interest.
 - Kinetic modeling (e.g., two-tissue compartment model) is applied to the time-activity curves to estimate parameters such as the total volume of distribution (VT).
 - Binding potential (BPND) can be calculated using a reference region or a pseudo-reference tissue model.^[4]

Clinical Assessment of Functional Outcomes in Schizophrenia

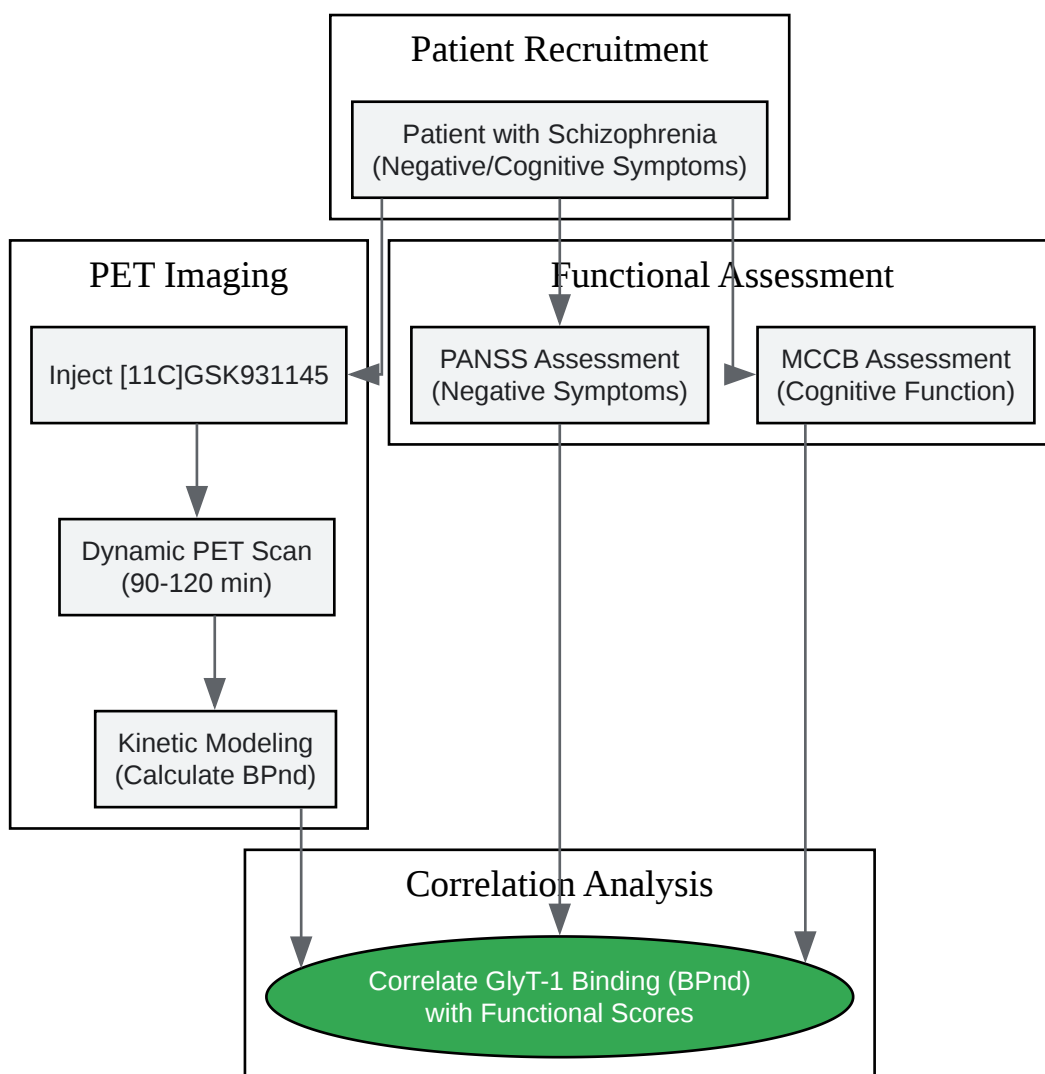
- Negative Symptoms:
 - Positive and Negative Syndrome Scale (PANSS): The negative symptom subscale is a widely used tool to assess the severity of negative symptoms such as blunted affect, emotional withdrawal, and lack of spontaneity.[\[6\]](#)[\[13\]](#)
- Cognitive Function:
 - MATRICS Consensus Cognitive Battery (MCCB): This is a standardized set of tests designed to assess cognitive function in schizophrenia, covering domains such as processing speed, working memory, and attention.[\[9\]](#)[\[11\]](#)
 - Schizophrenia Cognition Rating Scale (SCoRS): An interviewer-rated scale that measures the impact of cognitive deficits on daily functioning.[\[11\]](#)

Mandatory Visualization



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Caption: GlyT-1 Signaling Pathway and PET Imaging Target.



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- To cite this document: BenchChem. [Correlating [11C]GSK931145 Binding with Functional Outcomes: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10773678/docs#correlating-11c-gsk931145-binding-with-functional-outcomes-a-comparative-guide\]](https://www.benchchem.com/product/b10773678/docs#correlating-11c-gsk931145-binding-with-functional-outcomes-a-comparative-guide)

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